

Application Notes and Protocols: Pulsing Dendritic Cells with HIV gp120 (318-327)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: HIV gp120 (318-327)

Cat. No.: B15568242

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for pulsing human monocyte-derived dendritic cells (DCs) with the **HIV gp120 (318-327)** peptide. This peptide, with the sequence RGPGRAFVTI, is a well-characterized cytotoxic T lymphocyte (CTL) epitope and is utilized in research to study antigen presentation and T cell activation in the context of HIV.

Introduction

Dendritic cells are the most potent antigen-presenting cells (APCs) and play a crucial role in initiating and shaping adaptive immune responses. The process of "pulsing" DCs involves incubating them with a specific antigen, in this case, the **HIV gp120 (318-327)** peptide, which is then processed and presented on MHC class I molecules to activate CD8+ T cells.

Understanding the optimal conditions for this process is vital for the development of DC-based immunotherapies and for studying the immune response to HIV.

The HIV envelope glycoprotein gp120 has been shown to modulate DC function, often leading to an abnormal maturation state characterized by the upregulation of some maturation markers but impaired cytokine production and T cell stimulatory capacity. These application notes will

provide a protocol for peptide pulsing and summarize the expected phenotypic and functional outcomes.

Experimental Protocols

Part 1: Generation of Immature Monocyte-Derived Dendritic Cells (mo-DCs)

This protocol describes the generation of immature mo-DCs from peripheral blood mononuclear cells (PBMCs).

Materials:

- Human Peripheral Blood Mononuclear Cells (PBMCs)
- RosetteSep™ Human Monocyte Enrichment Cocktail (or similar)
- Ficoll-Paque™ PLUS (or similar)
- RPMI-1640 medium
- Fetal Bovine Serum (FBS), heat-inactivated
- Penicillin-Streptomycin solution
- L-Glutamine
- Recombinant Human GM-CSF
- Recombinant Human IL-4
- 6-well tissue culture plates

Procedure:

- Isolate PBMCs from whole blood using Ficoll-Paque™ density gradient centrifugation.
- Enrich for monocytes using a negative selection method such as the RosetteSep™ Human Monocyte Enrichment Cocktail according to the manufacturer's instructions.

- Culture the enriched monocytes in a 6-well plate at a density of 1×10^6 cells/mL in complete RPMI-1640 medium (supplemented with 10% FBS, 1% Penicillin-Streptomycin, and 2 mM L-Glutamine).
- To differentiate monocytes into immature DCs, supplement the culture medium with 50 ng/mL of recombinant human GM-CSF and 20 ng/mL of recombinant human IL-4.
- Incubate the cells for 5-7 days at 37°C in a humidified 5% CO₂ incubator.
- On day 3, add fresh medium containing GM-CSF and IL-4.
- On day 5 or 7, immature DCs can be harvested. They should appear as large, semi-adherent cells with typical dendritic morphology.

Part 2: Pulsing Dendritic Cells with HIV gp120 (318-327) Peptide

This protocol details the procedure for loading the generated immature DCs with the **HIV gp120 (318-327)** peptide.

Materials:

- Immature mo-DCs (from Part 1)
- **HIV gp120 (318-327)** peptide (RGPGRAFVTI), high purity
- Complete RPMI-1640 medium
- Phosphate-Buffered Saline (PBS)
- Optional: Maturation stimuli (e.g., LPS, TNF- α , or a cytokine cocktail)

Procedure:

- Harvest the immature mo-DCs from the culture plates by gentle pipetting.
- Wash the cells twice with sterile PBS.

- Resuspend the cells in complete RPMI-1640 medium at a concentration of 1×10^6 cells/mL.
- Add the **HIV gp120 (318-327)** peptide to the cell suspension. A titration of peptide concentration is recommended, but a starting concentration of 1-10 $\mu\text{g/mL}$ is commonly used.
- Incubate the cells with the peptide for 1 to 4 hours at 37°C in a humidified 5% CO₂ incubator.
- After incubation, wash the cells twice with PBS to remove excess, unbound peptide.
- The peptide-pulsed DCs are now ready for downstream applications, such as co-culture with T cells or analysis of maturation markers.
- Optional Maturation Step: For enhanced T cell activation, DCs can be matured after peptide pulsing. After washing, resuspend the cells in complete medium containing a maturation stimulus (e.g., 100 ng/mL LPS or a cytokine cocktail containing TNF- α , IL-1 β , and IL-6) and incubate for an additional 24-48 hours.

Data Presentation

The following tables summarize the expected quantitative data from experiments involving the pulsing of dendritic cells with HIV gp120. Note that some of this data is derived from studies using the full gp120 protein, which may induce broader effects than the specific (318-327) peptide.

Table 1: Recommended Parameters for DC Pulsing with **HIV gp120 (318-327)** Peptide

Parameter	Recommended Range	Notes
DC Density	1 x 10 ⁶ cells/mL	Can be optimized based on experimental setup.
Peptide Concentration	1 - 10 µg/mL (approx. 1 - 10 µM)	Titration is recommended for optimal results.
Incubation Time	1 - 4 hours	Shorter times may be sufficient for peptide loading.
Incubation Temperature	37°C	Standard cell culture conditions.

Table 2: Expected Phenotypic Changes in Dendritic Cells after gp120 Exposure

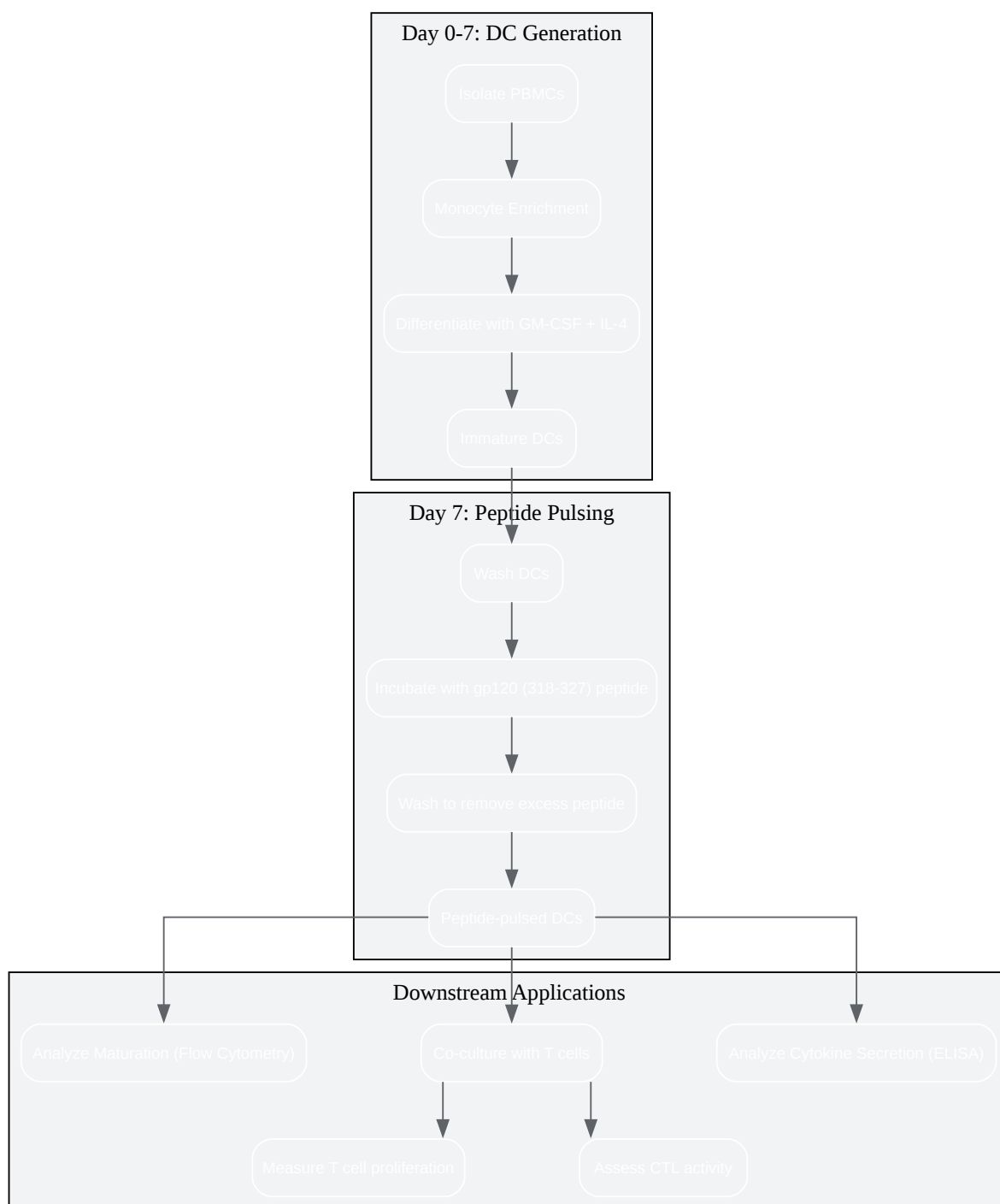
Marker	Expected Change	Method of Detection	Reference
CD80	Upregulation	Flow Cytometry	[1]
CD83	Upregulation	Flow Cytometry	[1]
CD86	Upregulation	Flow Cytometry	[1]
HLA-DR	Upregulation	Flow Cytometry	[1]
DC-SIGN (CD209)	Increased Expression	Flow Cytometry	[2]

Table 3: Expected Cytokine Secretion Profile of Dendritic Cells after gp120 Exposure

Cytokine	Expected Change	Method of Detection	Reference
IL-6	Increased Secretion	ELISA, ELISPOT	[3]
IL-10	Increased Secretion	ELISA, ELISPOT	[2]
IL-12	Decreased or Inhibited Secretion	ELISA, ELISPOT	[4]
TNF- α	Increased Secretion	ELISA, ELISPOT	[5]

Visualizations

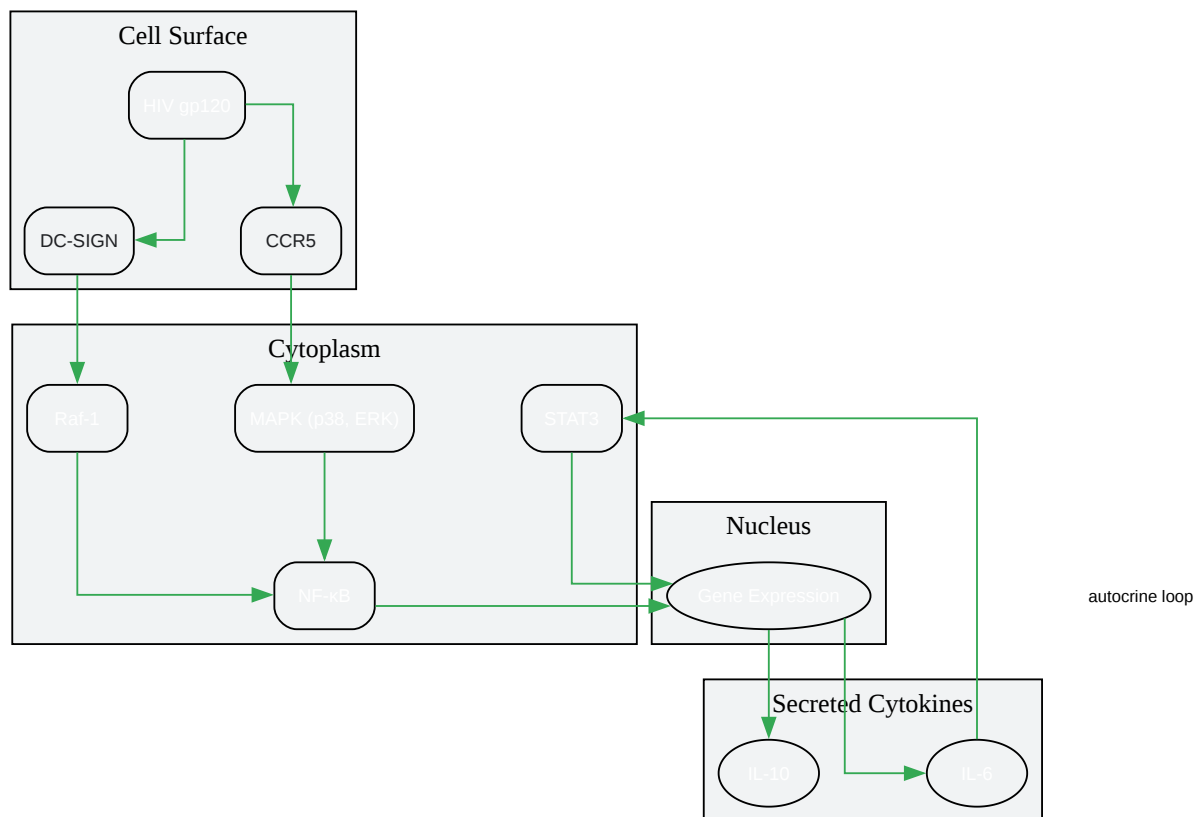
Experimental Workflow



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Caption: Experimental workflow for pulsing dendritic cells with **HIV gp120 (318-327)**.

Signaling Pathways Activated by HIV gp120 in Dendritic Cells



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